

MK-1903: Solubility Profile and Protocols for In Vitro Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-1903

Cat. No.: B1677246

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

MK-1903 is a potent and selective full agonist for the hydroxycarboxylic acid receptor 2 (HCA2), also known as G protein-coupled receptor 109A (GPR109A).[1] It demonstrates significantly greater potency than niacin in whole-cell assays.[1] Notably, **MK-1903** shows no binding affinity for the GRP109B receptor.[1] This selective agonism makes **MK-1903** a valuable tool for investigating the signaling pathways and physiological roles of HCA2, which is involved in processes such as lowering free fatty acids.[2][3] This document provides detailed information on the solubility of **MK-1903** in commonly used laboratory solvents, along with protocols for its preparation and use in research applications.

Quantitative Solubility Data

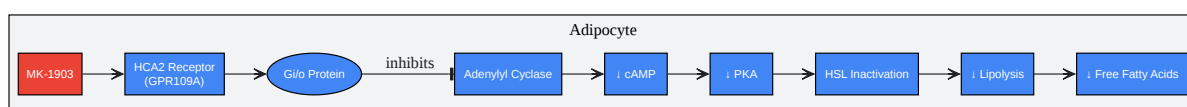
The solubility of **MK-1903** has been determined in dimethyl sulfoxide (DMSO) and ethanol. The following table summarizes the maximum concentration to which **MK-1903** can be dissolved in these solvents.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100[1]	16.42
Ethanol	50[1]	8.21

Note: The molecular weight of **MK-1903** is 164.16 g/mol .^[1]

Signaling Pathway of MK-1903

MK-1903 exerts its effects by activating the HCA2 receptor, a Gi/o-coupled G protein-coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.



[Click to download full resolution via product page](#)

Caption: **MK-1903** signaling pathway via the HCA2 receptor.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

This protocol describes the preparation of stock solutions of **MK-1903** in DMSO and ethanol.

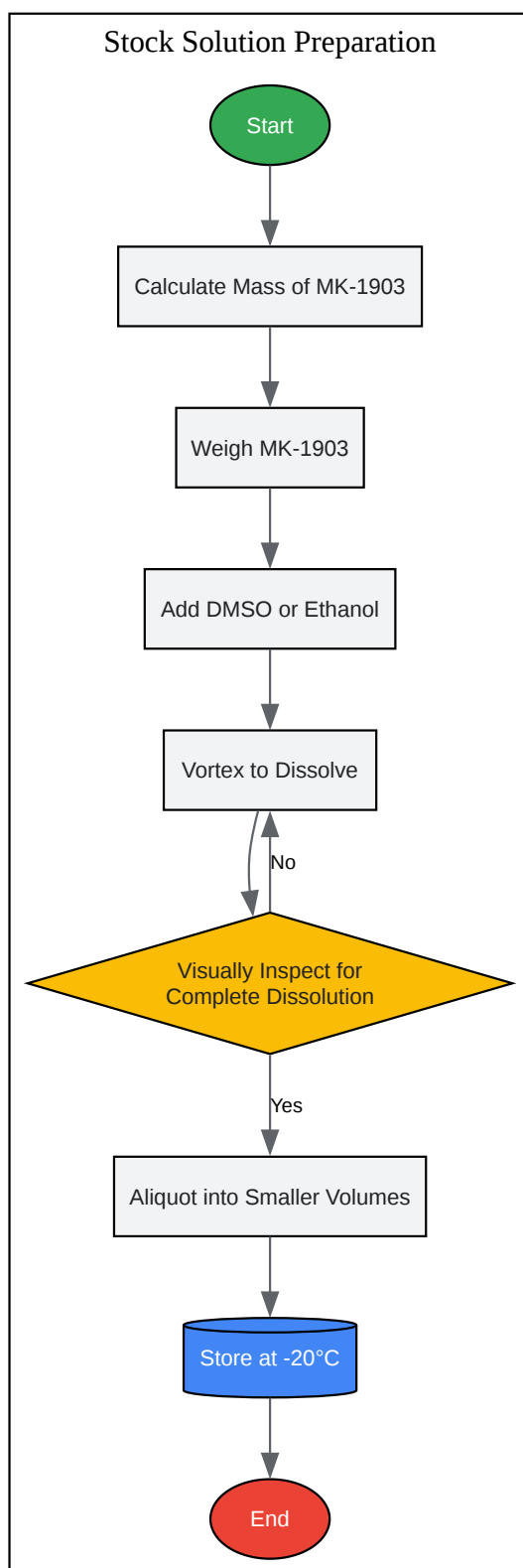
Materials:

- **MK-1903** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Anhydrous Ethanol
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

- Analytical balance

Procedure:

- Determine the required amount of **MK-1903**: Based on the desired stock concentration and final volume, calculate the mass of **MK-1903** needed. For example, to prepare 1 mL of a 100 mM stock solution in DMSO, you would need 16.42 mg of **MK-1903**.
- Weigh the **MK-1903**: Carefully weigh the calculated amount of **MK-1903** powder using an analytical balance and transfer it to a sterile vial.
- Add the solvent: Add the appropriate volume of either DMSO or ethanol to the vial containing the **MK-1903** powder.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly until the **MK-1903** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution, but care should be taken to avoid degradation.
- Storage: Store the stock solution at -20°C for long-term storage. For short-term storage (up to a few days), 4°C is acceptable.^[1] It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. caymanchem.com [caymanchem.com]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [MK-1903: Solubility Profile and Protocols for In Vitro Studies]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677246#mk-1903-solubility-in-dmso-and-ethanol\]](https://www.benchchem.com/product/b1677246#mk-1903-solubility-in-dmso-and-ethanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com